

reducing background contamination for DEHP analysis

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Compound of Interest

Compound Name: DEHP (Standard)

CAS No.: 8033-53-2

Cat. No.: B7801156

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Welcome to the Technical Support Center for Phthalate Analysis. This guide is designed for researchers, scientists, and drug development professionals to help troubleshoot and minimize background contamination from Di(2-ethylhexyl) phthalate (DEHP) during sensitive analyses.

Frequently Asked Questions (FAQs)

Q1: What are the most common sources of DEHP contamination in a laboratory?

A1: DEHP is a ubiquitous environmental contaminant, and its presence in the lab can stem from numerous sources. The most common sources include:

- **Laboratory Air and Dust:** Air can contain DEHP that has off-gassed from building materials like flooring, paints, cables, and furniture. This can settle as dust on equipment and samples^{[1][2]}.
- **Plastic Consumables:** Many common laboratory items can leach DEHP. Significant sources include pipette tips, plastic vials, tubing (especially PVC), and syringe filters^{[1][3][4]}. Parafilm is also a known source of DEHP leaching and should be avoided.

- **Gloves:** Polyvinyl chloride (PVC) or vinyl gloves are a major source of DEHP contamination, as they can contain high percentages of phthalate plasticizers that leach easily upon contact with solvents. Nitrile gloves are a much safer alternative.
- **Solvents and Reagents:** Even high-purity grade solvents and water from purification systems can contain trace amounts of DEHP. Contamination can occur if plastic tubing or containers are used in the purification or storage process.
- **Glassware:** Improperly cleaned glassware can introduce DEHP from previous experiments, cleaning agents, or dust accumulated during storage.
- **Instrumentation:** Components within analytical instruments, such as solvent lines, seals, pump parts, and autosampler vials and septa, can be sources of DEHP leaching.

Q2: Which specific phthalates are most commonly detected as background contaminants?

A2: Due to their widespread use as plasticizers, Di(2-ethylhexyl) phthalate (DEHP) and Dibutyl phthalate (DBP) are the most frequently observed background phthalates. Other common contaminants include Diisobutyl phthalate (DiBP), Benzyl butyl phthalate (BBP), and Diethyl phthalate (DEP).

Q3: Are there "phthalate-free" lab products available?

A3: Yes, many manufacturers now offer "phthalate-free" or "DEHP-free" products, such as IV bags, catheters, blood bags, and various laboratory consumables. It is recommended to use labware made of glass, polypropylene (PP), or polyethylene (PE), which tend to have lower phthalate content than PVC. However, it is always advisable to request certification from the supplier and to test a new batch of consumables by running a blank before use in critical analyses.

Q4: How can I minimize contamination from solvents?

A4: To minimize contamination from solvents and reagents, you should:

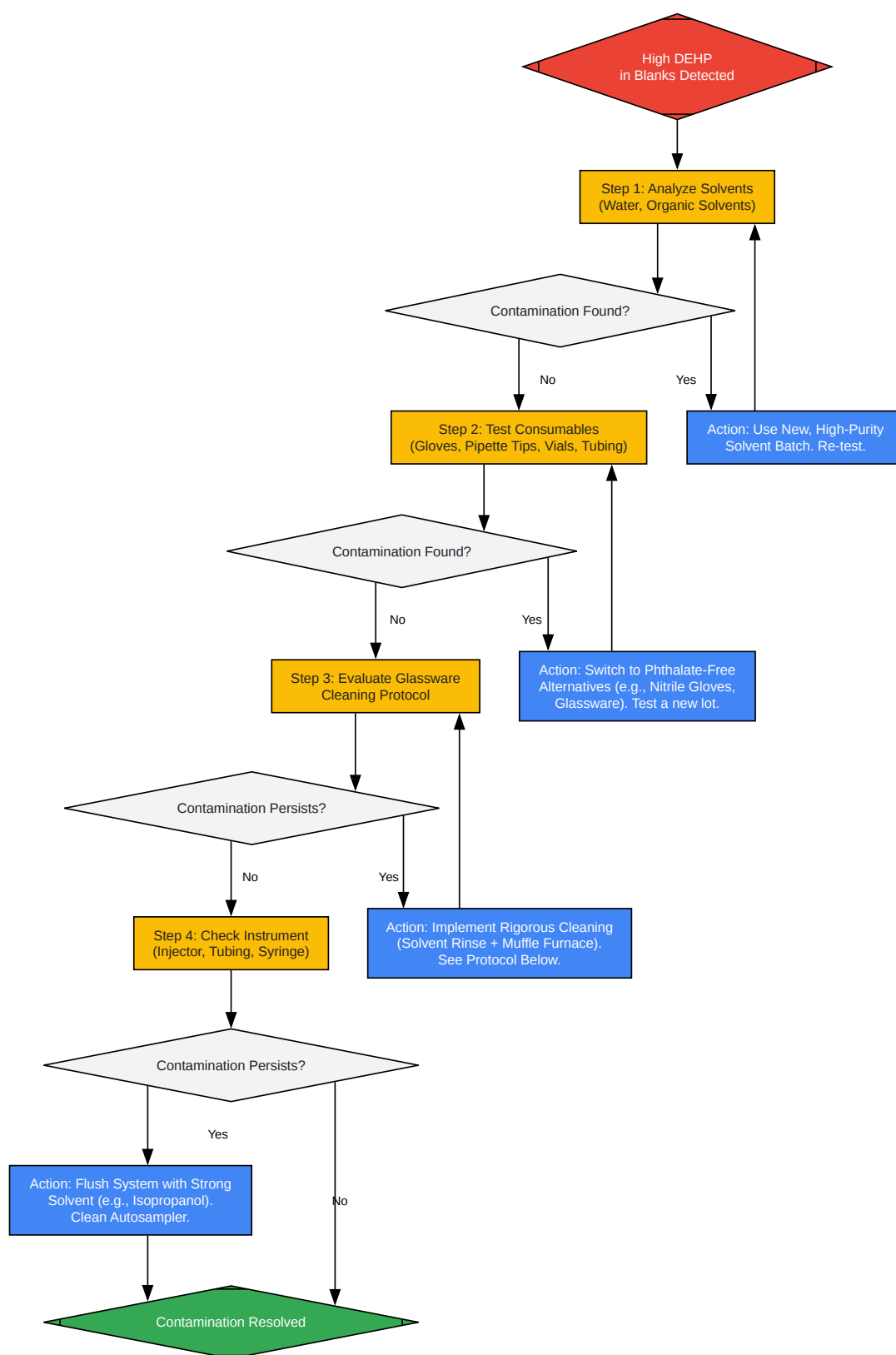
- Use the highest purity solvents available (e.g., LC-MS or phthalate-free grade).

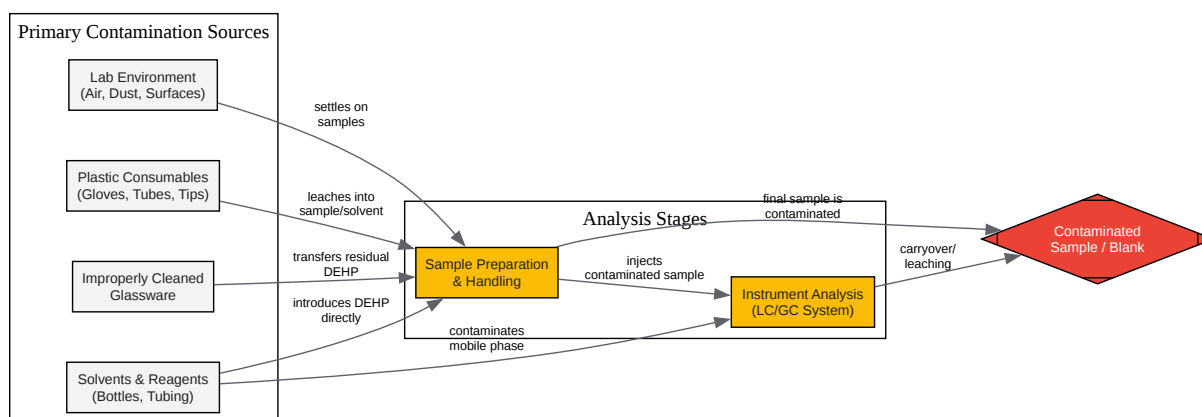
- Whenever possible, store all solutions and mobile phases in glass containers rather than plastic.
- Prepare aqueous mobile phases and buffers fresh daily to prevent leaching from container walls over time.
- Regularly run solvent blanks to monitor for any background contamination.
- Consider cleaning solvents with aluminum oxide, which can be left in the reservoirs to reduce contamination.

Troubleshooting Guides

Issue 1: My blank samples show consistently high levels of DEHP.

This is a common problem indicating a persistent source of contamination in your analytical workflow.





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